

molecular structure and weight of 4-Methylpyridine-3-sulfonic acid

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Compound of Interest

Compound Name: 4-Methylpyridine-3-sulfonic acid

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An In-Depth Technical Guide to **4-Methylpyridine-3-sulfonic Acid**: Properties, Synthesis, and Applications in Modern Research

Executive Summary

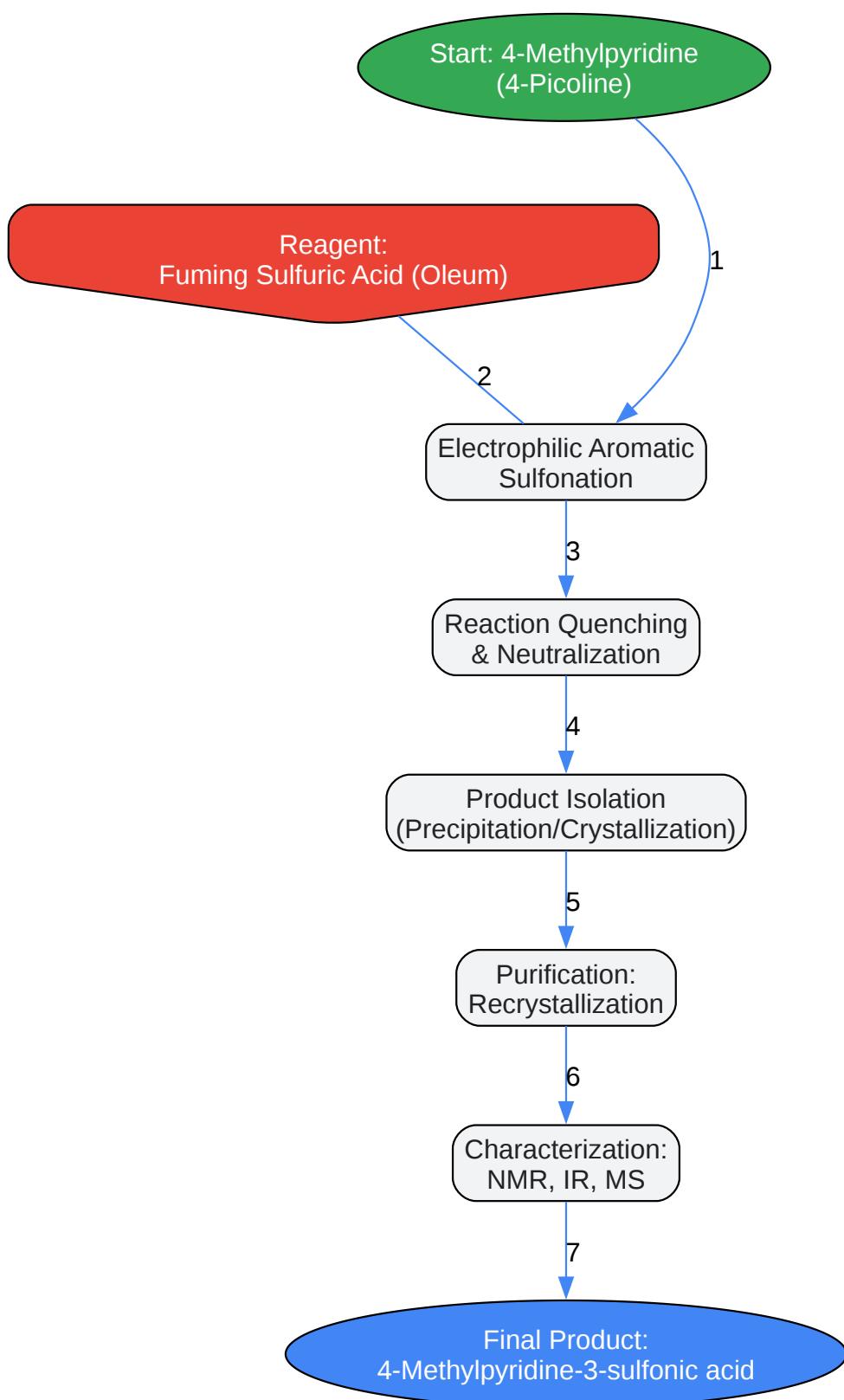
4-Methylpyridine-3-sulfonic acid is a heterocyclic organic compound of significant interest to the chemical and pharmaceutical industries.^[1] As a substituted pyridine derivative, it combines the versatile coordination properties of the pyridine ring with the strong acidity and polarity of the sulfonic acid group. This unique combination makes it a valuable building block in the synthesis of novel compounds, particularly in the realm of drug discovery where molecular properties such as solubility and acidity are critical design parameters. This guide provides a comprehensive technical overview of **4-Methylpyridine-3-sulfonic acid**, covering its fundamental physicochemical properties, synthetic methodologies, analytical characterization, and key applications for researchers, scientists, and drug development professionals.

Core Physicochemical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its effective application in research and development. This section details the molecular identity and key physicochemical characteristics of **4-Methylpyridine-3-sulfonic acid**.

Molecular Structure and Identity

4-Methylpyridine-3-sulfonic acid consists of a pyridine ring substituted with a methyl group at the 4-position and a sulfonic acid ($-\text{SO}_3\text{H}$) group at the 3-position.[2] The electron-donating nature of the methyl group and the strong electron-withdrawing and acidic properties of the sulfonic acid group create a unique electronic profile that influences the molecule's reactivity and interaction potential.

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References

- 1. synchem.de [synchem.de]
- 2. Page loading... [guidechem.com]
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